

(+/-)-ACETYLCARNITINE CHLORIDE vs L-carnitine biochemical differences

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Compound of Interest

Compound Name: (+/-)-ACETYLCARNITINE
CHLORIDE

CAS No.: 2504-11-2

Cat. No.: B1663038

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Technical Monograph: (+/-)-Acetylcarnitine Chloride vs. L-Carnitine

Comparative Biochemistry, Stereochemical Toxicology, and Experimental Validation

Executive Summary

This guide delineates the critical biochemical distinctions between **(+/-)-Acetylcarnitine Chloride** (Racemic ALCAR) and L-Carnitine. While often conflated in broad nomenclature, these two entities represent a divergence between a chemical reagent and a physiological nutrient.

The core distinction lies in two axes: Acetylation and Chirality.

- **(+/-)-Acetylcarnitine Chloride** is a racemic mixture containing 50% L-isomer (bioactive) and 50% D-isomer (bio-antagonistic). It serves primarily as a synthetic intermediate or analytical standard.

- L-Carnitine is the pure, physiological enantiomer essential for mitochondrial -oxidation.

Critical Advisory: The presence of the D-isomer in **(+/-)-Acetylcarnitine Chloride** renders it unsuitable for therapeutic development due to competitive inhibition of the OCTN2 transporter, potentially inducing secondary carnitine deficiency.

Stereochemical & Structural Divergence

The "Racemic Trap": D-Isomer Toxicity

The most significant difference for researchers is the presence of the D-isomer in (+/-)-Acetylcarnitine. Unlike many racemic drugs where the "wrong" isomer is merely inert (eutomer vs. distomer), D-carnitine and D-acetylcarnitine are competitive antagonists.

- L-Carnitine/L-ALCAR: Substrates for Carnitine Palmitoyltransferase 1 (CPT1) and the Organic Cation/Carnitine Transporter 2 (OCTN2).
- D-Carnitine/D-ALCAR: Binds to OCTN2 with affinity but is not efficiently transported or metabolized, effectively "clogging" the import machinery and depleting tissue levels of active L-carnitine.

Acetylation and Solubility

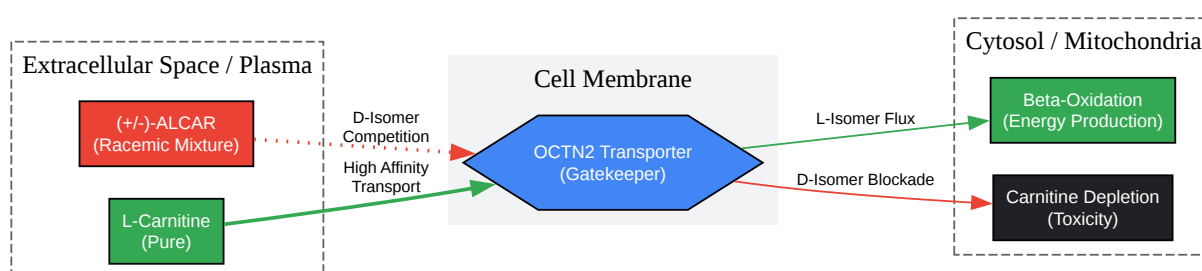
- Acetyl Group: (+/-)-Acetylcarnitine possesses an acetyl ester at the -hydroxyl position. This increases lipophilicity relative to L-carnitine, theoretically enhancing Blood-Brain Barrier (BBB) penetration. However, in the racemic form, the D-isomer's antagonism negates this benefit in biological systems.
- Chloride Salt: The chloride form enhances water solubility and stability compared to the zwitterionic base of L-carnitine, making it preferred for in vitro buffer preparation, provided the chirality is resolved.

Data Summary: Physicochemical Properties[1][2][3][4]

Feature	(+/-)-Acetylcarnitine Chloride	L-Carnitine (Base)
CAS Registry	6652-82-0 (Racemic)	541-15-1
Stereochemistry	50% L (Active) / 50% D (Antagonist)	100% L (Active)
Primary Transporter	OCTN2 (Competitive Inhibitor)	OCTN2 (Substrate)
BBB Permeability	Moderate (limited by D-isomer antagonism)	Low (requires active transport)
Mitochondrial Role	Acetyl Donor + CPT Inhibition (D-form)	Long-chain Fatty Acid Shuttle
Primary Application	Chemical Synthesis / HPLC Standard	Cell Culture / Therapeutic R&D

Mechanism of Action & Transport

The following diagram illustrates the "Transporter Tug-of-War" caused by the racemic mixture, contrasting it with the physiological flux of L-carnitine.



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Figure 1: The inhibitory mechanism of the D-isomer present in (+/-)-Acetylcarnitine on the OCTN2 transporter, contrasting with the metabolic utility of L-Carnitine.

Biochemical Pathways: Acetyl-CoA Buffering vs. Beta-Oxidation

While L-carnitine is the "shuttle" for fats, the Acetyl component in ALCAR (L-form) serves a distinct role as a donor of acetyl groups.

- L-Carnitine: Essential for the Carnitine Shuttle. It accepts acyl groups from Acyl-CoA (via CPT1) to allow entry into the mitochondrial matrix.
- Acetyl-L-Carnitine (ALCAR): Can reverse this reaction. Inside the mitochondria or nucleus, it donates its acetyl group to Coenzyme A to reform Acetyl-CoA.
 - Significance: This drives Acetylcholine synthesis (neurotransmitter) and Histone Acetylation (gene expression).
 - The Racemic Issue: The D-isomer in (+/-)-ALCAR cannot be utilized by Carnitine Acetyltransferase (CAT), rendering 50% of the molecule metabolically dead and potentially inhibiting the CAT enzyme itself.

Experimental Protocols

To validate the identity and purity of your carnitine source, use the following self-validating workflows.

Protocol A: Enzymatic Discrimination (The CAT Assay)

Purpose: To quantify biologically active L-carnitine vs. total carnitine (detecting D-isomer contamination).

Principle: Carnitine Acetyltransferase (CAT) is stereospecific for the L-isomer. It will not react with D-carnitine.[\[1\]](#)

- Reagents:
 - Buffer: 100 mM Tris-HCl (pH 7.8), 1 mM EDTA.
 - Substrate: 0.1 mM Acetyl-CoA.

- Reagent: 0.5 mM DTNB (Ellman's Reagent).
- Enzyme: Carnitine Acetyltransferase (CAT) (approx 5 U/mL).
- Workflow:
 - Blank: Mix Buffer + DTNB + Acetyl-CoA.
 - Sample: Add unknown carnitine sample.
 - Initiate: Add CAT enzyme.
 - Measure: Monitor Absorbance at 412 nm (formation of TNB anion).
- Calculation:
 - corresponds only to the L-isomer.
 - Compare this result to the total mass of the sample.
 - Validation: If your sample is (+/-)-Acetylcarnitine, the enzymatic yield will be exactly 50% of the theoretical mass. If it is L-Carnitine, yield will be 100%.

Protocol B: Chiral HPLC Separation

Purpose: Physical separation of enantiomers for QC.

- Column: Chiral-AGP (Alpha-1-acid glycoprotein) or equivalent cyclodextrin-based column.
- Mobile Phase: 10 mM Sodium Phosphate buffer (pH 7.0) / Acetonitrile (98:2 v/v).
- Detection: UV at 205 nm or Mass Spectrometry (MS).
- Result: (+/-)-Acetylcarnitine will show two distinct peaks (split peak); L-Carnitine will show a single peak.

Therapeutic Implications & References

Why this distinction matters in Drug Development

Using **(+/-)-Acetylcarnitine Chloride** in cell culture or animal models will introduce confounding variables. The D-isomer will:

- Induce oxidative stress (by inhibiting antioxidant transport).
- Mimic carnitine deficiency phenotypes.
- Skew dose-response curves (effective dose is only half the nominal dose).

Recommendation: For all biological applications, strictly use L-Carnitine (for metabolic studies) or Acetyl-L-Carnitine (for neurotrophic/epigenetic studies). Reserve (+/-)-Acetylcarnitine solely for use as a racemic standard in analytical chemistry.

References

- Stereospecific Toxicity & Transport
 - Title: Functional differences between L- and D-carnitine in metabolic regulation evaluated using a low-carnitine Nile tilapia model.[2][3][1][4][5]
 - Source: British Journal of Nutrition (2019).
 - Link:[[Link](#)]
 - Significance: Establishes D-carnitine as a xenobiotic that induces lipotoxicity and inhibits beta-oxidation.[2][4][5]
- Transporter Kinetics (OCTN2)
 - Title: Molecular and functional identification of sodium ion-dependent, high affinity human carnitine transporter OCTN2.[6][7][8]
 - Source: Journal of Biological Chemistry (1998).[8]
 - Link:[[Link](#)]
 - Significance: Defines the sodium-dependent transport mechanism blocked by D-isomers.
- Blood-Brain Barrier Permeability

- Title: Acetyl-L-carnitine permeability across the blood-brain barrier and involvement of carnitine transporter OCTN2.[7]
- Source: Biopharmaceutics & Drug Disposition (2003).
- Link:[[Link](#)]
- Significance: Confirms ALCAR's superior BBB kinetics compared to L-carnitine, provided the L-form is used.
- Analytical Differenti
 - Title: Enantiomeric separation of carnitine and acetylcarnitine by HPLC.
 - Source: Journal of Pharmaceutical and Biomedical Analysis.
 - Link:[[Link](#)]
 - Significance: Protocol grounding for the Chiral HPLC method described above.

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